

What are the physical properties of Cyclobutanecarboxaldehyde

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Compound of Interest

Compound Name: Cyclobutanecarboxaldehyde

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An In-depth Technical Guide to the Physical Properties of **Cyclobutanecarboxaldehyde**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **Cyclobutanecarboxaldehyde** (CAS No: 2987-17-9). The information is compiled from various scientific sources and is intended to support research, development, and quality control activities. This document includes a summary of quantitative data, detailed experimental protocols for the determination of key physical properties, and workflow diagrams.

Quantitative Physical Properties

Cyclobutanecarboxaldehyde is a colorless to light yellow liquid with a pungent odor.^{[1][2]} It is an organic compound with the chemical formula C₅H₈O.^[1] A summary of its key physical properties is presented in the table below for easy reference and comparison.

Property	Value
Molecular Formula	C5H8O[1][2][3][4][5][6][7]
Molar Mass	84.12 g/mol [1][6][7]
Boiling Point	115-118 °C[8]
Melting Point	Approximately -95 °C[1]
Density	0.92 - 0.9355 g/cm ³ [1][2][4][8]
Solubility	Soluble in water, ethanol, and ether.[2] Slightly soluble in chloroform and ethyl acetate.[1][8]
Refractive Index	1.559[1][4]
Flash Point	22.8 - 23 °C[1][3][4]
Vapor Pressure	29.569 mmHg at 25°C[1][4]
Appearance	Clear, colorless to light yellow oil/liquid[1][2]
Odor	Pungent[1][2]

Experimental Protocols

Detailed methodologies for the determination of key physical properties of liquid aldehydes like **Cyclobutanecarboxaldehyde** are outlined below. These are generalized protocols and may require optimization based on laboratory conditions and equipment.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[9]

Methodology:

- **Apparatus Setup:** Assemble a distillation apparatus or a reflux setup.[9][10] For micro-scale determination, a small test tube with a side arm (Thiele tube) or a dedicated micro-boiling point apparatus can be used.

- **Sample Preparation:** Place a small volume (e.g., 2-3 mL) of **Cyclobutanecarboxaldehyde** into the boiling flask or test tube along with a boiling chip or a magnetic stir bar to ensure smooth boiling.[\[10\]](#)
- **Thermometer Placement:** Position a calibrated thermometer so that the top of the bulb is level with the bottom of the side arm of the distillation head or just above the liquid surface in a reflux setup.[\[10\]](#) This ensures the measurement of the vapor temperature, not the liquid temperature.
- **Heating:** Gently heat the sample. As the liquid boils, a ring of condensing vapor will rise. The temperature will stabilize when the vapor is in equilibrium with the liquid.
- **Data Recording:** Record the temperature at which the liquid boils and a steady stream of distillate is collected, or when the condensation ring remains stable.[\[10\]](#) This stable temperature is the boiling point. It is also crucial to record the atmospheric pressure at the time of measurement, as boiling point is pressure-dependent.

Determination of Density

Density is the mass of a substance per unit volume.[\[11\]](#)

Methodology:

- **Apparatus:** A pycnometer (density bottle) or a graduated cylinder and an analytical balance are required.[\[12\]](#)
- **Mass Measurement:**
 - Measure the mass of the clean, dry pycnometer (m_1).
 - Fill the pycnometer with **Cyclobutanecarboxaldehyde**, ensuring no air bubbles are present, and measure the total mass (m_2).[\[12\]](#)
- **Volume Measurement:**
 - Empty and clean the pycnometer.

- Fill the pycnometer with a reference liquid of known density (e.g., deionized water) at a specific temperature and measure the mass (m_3). The volume of the pycnometer (V) can be calculated using the density of the reference liquid.
- Calculation: The density (ρ) of **Cyclobutanecarboxaldehyde** is calculated using the formula: $\rho = (m_2 - m_1) / V$ [11][12]

Determination of Solubility

Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution. [13]

Methodology:

- Sample Preparation: In a small test tube, add a measured amount of **Cyclobutanecarboxaldehyde** (e.g., 0.1 mL). [13][14]
- Solvent Addition: Add a specific volume of the solvent to be tested (e.g., water, ethanol, ether, chloroform, ethyl acetate) in small increments (e.g., 0.5 mL at a time). [15]
- Observation: After each addition, vigorously shake or vortex the test tube and observe if the aldehyde dissolves completely to form a single phase. [15][16]
- Classification:
 - Soluble: If a homogeneous solution is formed.
 - Slightly Soluble: If only a small portion of the aldehyde dissolves.
 - Insoluble: If two distinct layers remain. [17] For aqueous solutions, the pH can be tested with litmus paper to identify acidic or basic properties. [14][16]

Determination of Refractive Index

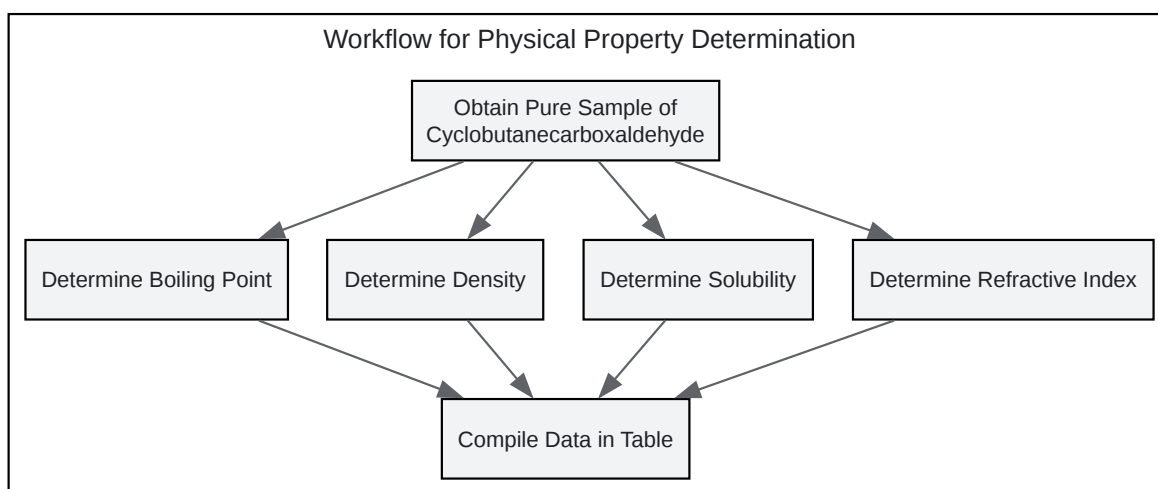
The refractive index is a measure of how much the path of light is bent, or refracted, when entering a material.

Methodology:

- Apparatus: An Abbe refractometer is commonly used for this measurement.
- Calibration: Calibrate the refractometer using a standard liquid with a known refractive index (e.g., distilled water).
- Sample Application: Place a few drops of **Cyclobutanecarboxaldehyde** onto the prism of the refractometer.
- Measurement: Close the prism and adjust the instrument to bring the dividing line between the light and dark fields into sharp focus at the crosshairs of the eyepiece.
- Data Recording: Read the refractive index value from the instrument's scale. Also, record the temperature at which the measurement was taken, as the refractive index is temperature-dependent.

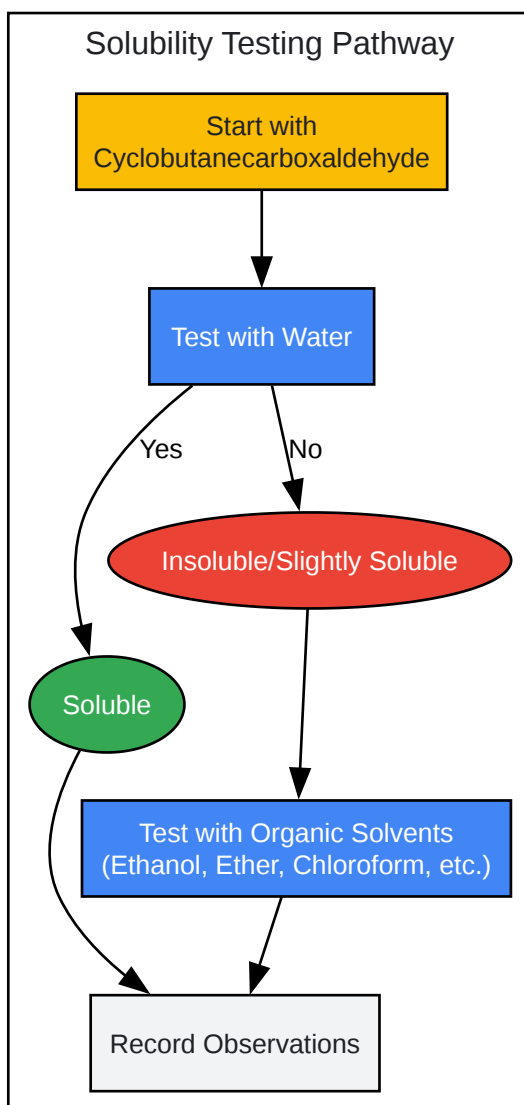
Mandatory Visualizations

The following diagrams illustrate the logical workflow for determining the physical properties of **Cyclobutanecarboxaldehyde**.



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Caption: General workflow for physical property determination.



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Caption: Decision pathway for solubility testing.

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